

Application Notes and Protocols for MLS000545091 in Cell-Based Assays

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Compound of Interest

Compound Name: MLS000545091

Cat. No.: B1676673

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Introduction

MLS000545091 is a potent and selective inhibitor of human 15-lipoxygenase-2 (h15-LOX-2), an enzyme implicated in the biosynthesis of inflammatory lipid mediators.^{[1][2]} h15-LOX-2 catalyzes the oxygenation of arachidonic acid to 15-hydroperoxyeicosatetraenoic acid (15-HpETE), a precursor to signaling molecules involved in inflammation and cell growth. Dysregulation of the 15-LOX-2 pathway is associated with various inflammatory diseases and certain types of cancer, making it a compelling target for therapeutic intervention. These application notes provide a detailed protocol for utilizing **MLS000545091** in a cell-based assay to investigate its inhibitory effects on 15-LOX-2 activity.

Mechanism of Action

MLS000545091 acts as a direct inhibitor of the 15-LOX-2 enzyme. By binding to the enzyme, it prevents the conversion of arachidonic acid to 15-HpETE. This reduction in 15-HpETE levels subsequently modulates downstream signaling pathways, including those involved in inflammation and cell proliferation.

Quantitative Data

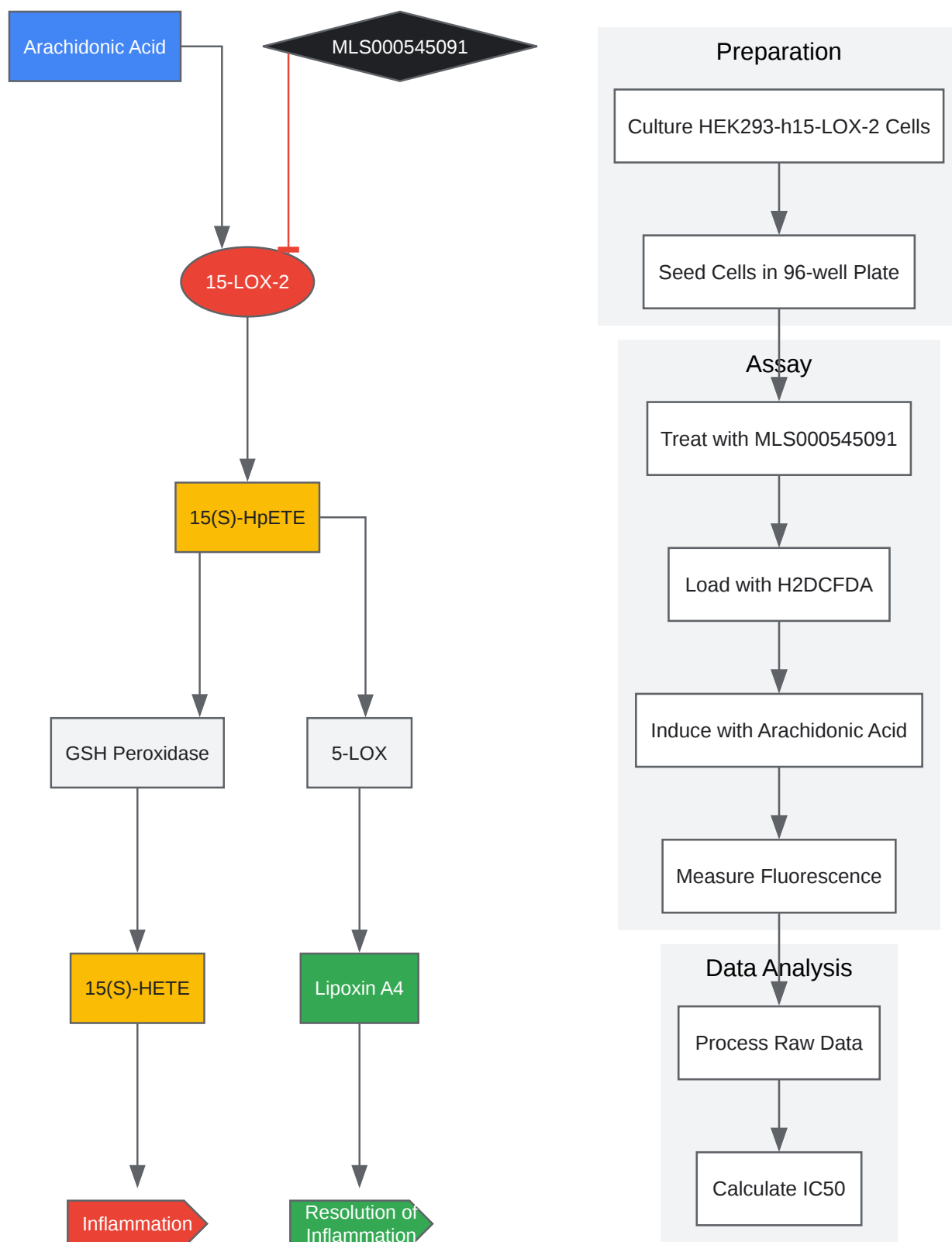
While a specific half-maximal inhibitory concentration (IC₅₀) for **MLS000545091** in a cell-based assay is not widely reported, its potency has been established in in-vitro enzymatic assays. It is

important to note that IC50 values can vary between in-vitro and cell-based assays due to factors such as cell permeability and metabolism. Researchers are encouraged to determine the cell-based IC50 empirically using the protocol provided below.

Compound	Target	Assay Type	IC50
MLS000545091	Human 15-Lipoxygenase-2 (h15-LOX-2)	In-vitro enzymatic assay	2.6 μ M ^{[1][2][3]}

Signaling Pathway

The 15-lipoxygenase-2 (15-LOX-2) pathway plays a crucial role in the metabolism of polyunsaturated fatty acids, primarily arachidonic acid. The enzymatic activity of 15-LOX-2 leads to the production of lipid hydroperoxides, which are precursors to a variety of bioactive mediators. These mediators can either promote or resolve inflammation, depending on the cellular context and the presence of other enzymes.



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